

tenellin structure-activity relationship among congeners

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Compound Focus: Tenellin

CAS No.: 53823-15-7

Cat. No.: S544907

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Bioactivity Data of Tenellin Congeners

Compound Name	Cytotoxic Activity (IC ₅₀ or CC ₅₀)	Antibiofilm Activity (Inhibition of <i>S. aureus</i> biofilm formation)	Key Structural Features
Pretenellin C (1) [1]	Data not fully reported in source [1]	Data not fully reported in source [1]	New congener; specific structure not detailed [1]
Prototenellin D (2) [1]	Data not fully reported in source [1]	Most prominent activity [1]	Specific structure not detailed [1]
Tenellin (4) [1]	Potent activity across tested cell lines [1]	Not the most prominent [1]	2-pyridone core [1]
Other Derivatives (3, 5, 6) [1]	Varying effects [1]	Varying effects [1]	-

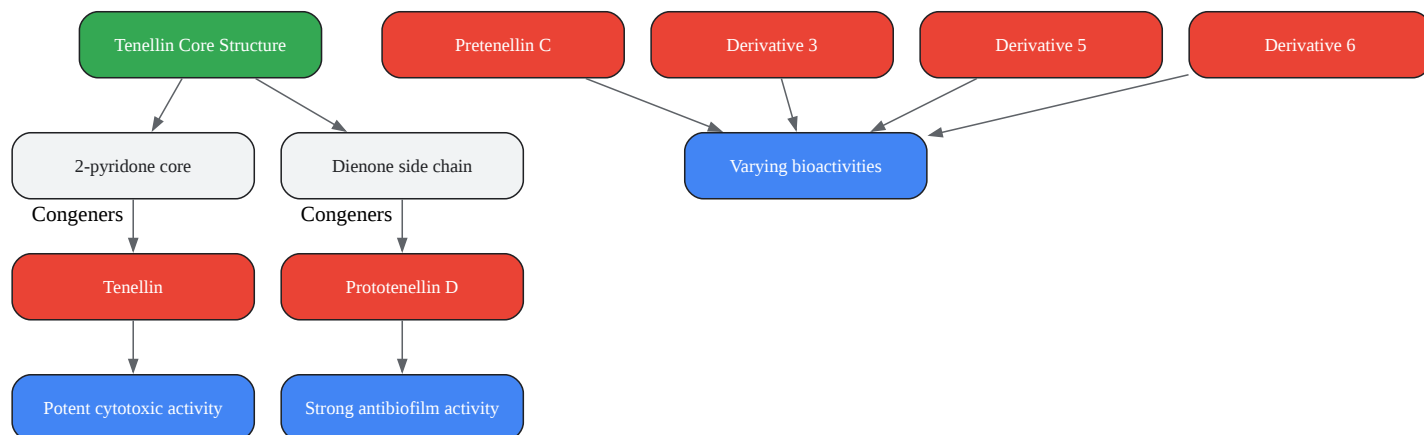
Experimental Methodology

The experimental data in the table above was generated using standardized protocols. Here are the key methodologies from the study [1].

- **Fermentation and Isolation:** The fungus *Beauveria neobassiana* was fermented in a liquid medium. The secondary metabolites were then isolated from this culture using preparative high-performance liquid chromatography (HPLC) [1].
- **Structure Elucidation:** The chemical structures of the isolated compounds were determined using **1D and 2D nuclear magnetic resonance (NMR) spectroscopy** and **high-resolution electrospray ionization mass spectrometry (HR-ESI-MS)** [1].
- **Bioactivity Assays:**
 - **Cytotoxic Activity:** The antiproliferative effects of the compounds were evaluated against a panel of cancer cell lines. The results are typically reported as IC₅₀ values, which represent the concentration required to inhibit 50% of cell growth [1].
 - **Antibiofilm Activity:** The compounds were tested for their ability to inhibit biofilm formation by *Staphylococcus aureus* [1].
- **SAR Analysis:** The biological data for all isolated compounds were compared to propose preliminary structure-activity relationships, linking specific structural changes to changes in observed activity [1].

Biosynthetic Pathway and Core Structure

Tenellins are synthesized by the entomopathogenic fungus *Beauveria bassiana* via a **PKS-NRPS** (Polyketide Synthase-Nonribosomal Peptide Synthetase) hybrid system [2]. This biosynthetic pathway produces the core structure from which various congeners are derived. The following diagram illustrates the logical relationship between the core structure, its derivatives, and their associated biological activities.



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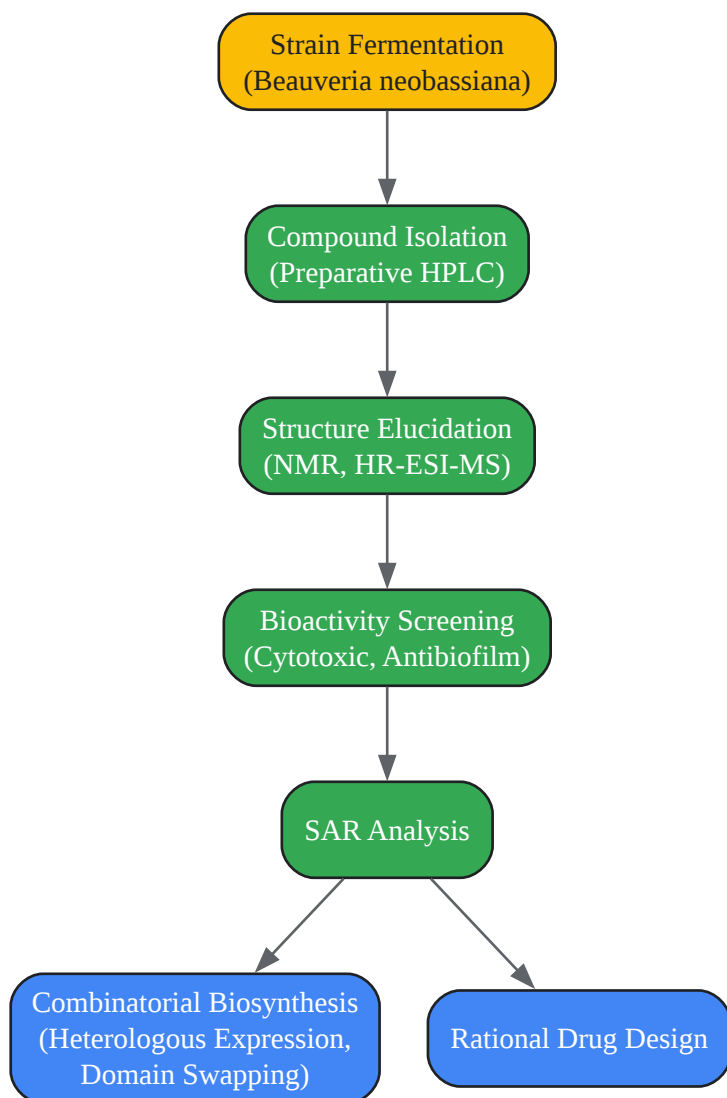
Key Structure-Activity Relationship Insights

The biological screening of the **tenellin** congeners allows for some preliminary SAR conclusions [1]:

- The **2-pyridone core** is critical for potent cytotoxic activity, as demonstrated by **tenellin** (4) [1].
- Subtle modifications on the core structure, as seen in prototenellin D (2), can significantly enhance **antibiofilm activity** while reducing cytotoxicity [1].
- The study concluded that different structural parts of the molecule are responsible for different activities, allowing for the future design of analogs with selected properties [1].

Research and Development Workflow

For researchers aiming to explore **tenellin** SAR further, the following workflow outlines the key steps from discovery to application, based on current scientific approaches.



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This guide synthesizes the most current experimental data available on **tenellin** SAR. The field is advancing, particularly through biosynthetic engineering, which promises to generate novel analogs for future SAR studies [2].

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References

1. Bioprospection of Tenellins Produced by the Entomopathogenic... [pubmed.ncbi.nlm.nih.gov]
2. Synthetic biology routes to new and extinct natural products - RSC... [pubs.rsc.org]

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